

Application of [Tyr8] Bradykinin in studying Gprotein coupled receptors.

Author: BenchChem Technical Support Team. Date: December 2025



Application of [Tyr8] Bradykinin in G-protein Coupled Receptor Research

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

[Tyr8] Bradykinin is a synthetic analog of the naturally occurring peptide hormone bradykinin. It acts as a potent and selective agonist for the bradykinin B2 receptor, a member of the G-protein coupled receptor (GPCR) family. Due to its stability and high affinity for the B2 receptor, [Tyr8] Bradykinin is a valuable tool for studying GPCR signaling, function, and pharmacology. This document provides detailed application notes and experimental protocols for the use of [Tyr8] Bradykinin in GPCR research, with a focus on radioligand binding assays, calcium mobilization assays, and ERK1/2 phosphorylation assays.

Data Presentation

The following tables summarize the quantitative data for **[Tyr8] Bradykinin** and related ligands at the bradykinin B2 receptor.

Table 1: Binding Affinity of [Tyr8] Bradykinin and Bradykinin for the B2 Receptor



Ligand	Receptor/Tissu e	Kd (nM)	Bmax (fmol/mg protein)	Reference
[125I]-Tyr8-BK	Rat Glomerular Membranes	3.9 ± 0.7	31 ± 5	[1]

Table 2: Potency of [Tyr8] Bradykinin and Bradykinin in Functional Assays

Ligand	Assay	Cell Type	EC50 (nM)	Reference
[Tyr8] Bradykinin	Inositol Phosphate Accumulation	Human Corneal Epithelial Cells (CEPI-17-CL4)	19.3 ± 0.77	[2]
[Tyr8] Bradykinin	Inositol Phosphate Accumulation	Normal Primary Human Corneal Epithelial Cells (P-CEPI)	14.6 ± 2.7	[2]
Bradykinin	Inositol Phosphate Accumulation	Human Corneal Epithelial Cells (CEPI-17-CL4)	3.26 ± 0.61	[2]
Bradykinin	Inositol Phosphate Accumulation	Normal Primary Human Corneal Epithelial Cells (P-CEPI)	2.02 ± 0.69	[2]
Bradykinin	Calcium Mobilization	Guinea-Pig Aortic Smooth Muscle Cells	12.6	[3]
Bradykinin	Calcium Mobilization	Bovine Tracheal Smooth Muscle Cells	0.2	[4]

Table 3: Inhibitory Constants (Ki) of B2 Receptor Antagonists Determined by Competition with [125I-Tyr8]-BK

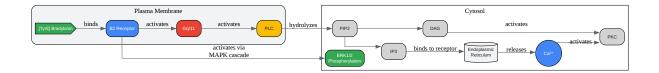


Antagonist	Ki (nM)	Reference
Hoe 140	0.04	[5]
[Tyr8]-BK	0.6	[5]
D-Arg[Hyp3,D-Phe7,Leu8]-BK	12.4	[5]
D-Arg[Hyp3,Gly6,Leu8]-BK	23.0	[5]
Tyr0,D-Arg[Hyp3,D- Phe7,Leu8]-BK	23.4	[5]
D-Arg[Hyp3,Leu8]-BK	33.5	[5]
D-Arg[Tyr3,D-Phe7,Leu8]-BK	34.5	[5]
D-Arg[Hyp2,Thi5,8,D-Phe7]- BK	43.5	[5]

Signaling Pathways

Activation of the bradykinin B2 receptor by **[Tyr8] Bradykinin** initiates a cascade of intracellular signaling events. The primary pathway involves the coupling to Gq/11 proteins, leading to the activation of phospholipase C (PLC). PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca2+). The elevated cytosolic Ca2+ and DAG together activate protein kinase C (PKC). Furthermore, B2 receptor activation can also stimulate the mitogen-activated protein kinase (MAPK) cascade, leading to the phosphorylation and activation of extracellular signal-regulated kinases 1 and 2 (ERK1/2).









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. B2-kinin receptor like binding in rat glomerular membranes PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The expression of functionally-coupled B2-bradykinin receptors in human corneal epithelial cells and their pharmacological characterization with agonists and antagonists PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Bradykinin B2- and 5-hydroxytryptamine (5-HT2)-receptor stimulated increases in intracellular calcium in cultured guinea-pig aortic smooth muscle cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Characteristics of the bradykinin-induced changes in intracellular calcium ion concentration of single bovine tracheal smooth muscle cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Autoradiographic localization of [125I-Tyr8]-bradykinin receptor binding sites in the guinea pig spinal cord PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application of [Tyr8] Bradykinin in studying G-protein coupled receptors.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399312#application-of-tyr8-bradykinin-in-studying-g-protein-coupled-receptors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com